

# Undecylamine safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Undecylamine

Cat. No.: B147597

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Undecylamine**

## Introduction

**Undecylamine** (also known as 1-aminoundecane) is a long-chain primary amine utilized in various research and industrial applications, including as a building block in the synthesis of surfactants, corrosion inhibitors, and active pharmaceutical ingredients.<sup>[1]</sup> Its amphiphilic nature, with a long lipophilic hydrocarbon tail and a reactive polar amine head group, makes it a versatile chemical intermediate.<sup>[1]</sup> However, its chemical properties also necessitate a thorough understanding of its hazard profile and strict adherence to safety protocols. This guide provides a comprehensive overview of the safety data for **undecylamine**, outlining detailed handling precautions, emergency procedures, and toxicological information for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. Key quantitative data for **undecylamine** are summarized below.

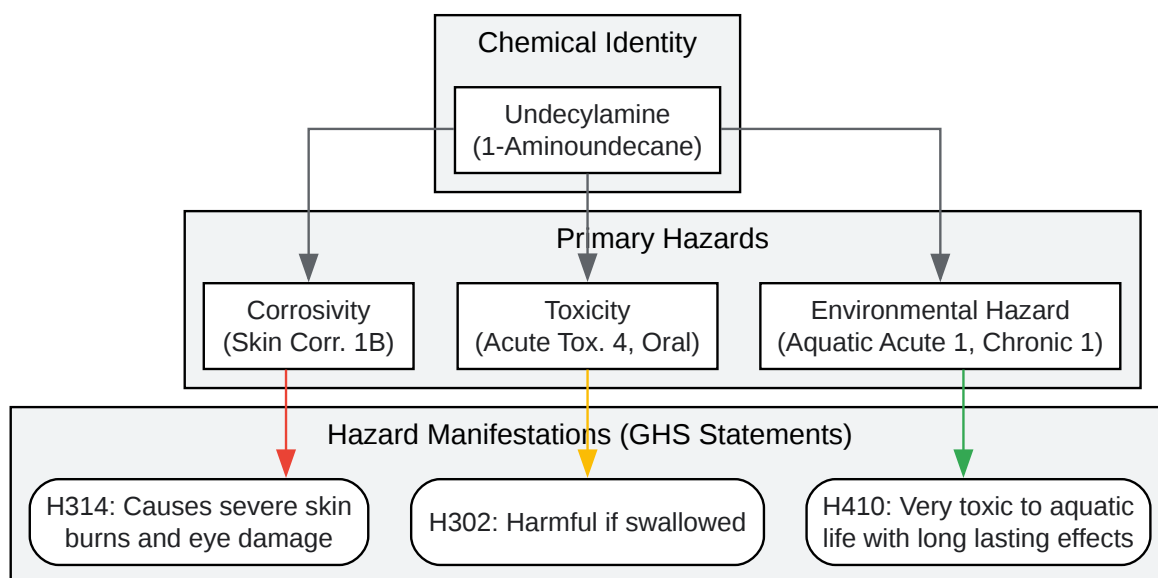
Property	Value	Reference
CAS Number	7307-55-3	[2][3]
Molecular Formula	C <sub>11</sub> H <sub>25</sub> N	[4]
Molecular Weight	171.32 g/mol	
Appearance	Clear, colorless to almost colorless liquid	
Melting Point	15-17 °C (59-62.6 °F)	
Boiling Point	106-107 °C @ 8 mm Hg	
Density	0.796 g/mL at 25 °C	
Flash Point	92 °C (197.6 °F) - Closed Cup	
Refractive Index	n <sub>20/D</sub> 1.439	
pKa	10.63 at 25 °C	

## Hazard Identification and Classification

**Undecylamine** is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. Its primary hazards are corrosivity, acute oral toxicity, and severe environmental toxicity.

Hazard Classification	GHS Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Irritant	Danger	H302: Harmful if swallowed
Skin Corrosion	Category 1B	Corrosive	Danger	H314: Causes severe skin burns and eye damage
Acute Aquatic Toxicity	Category 1	Environmental	Danger	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	Environmental	Danger	H410: Very toxic to aquatic life with long lasting effects

The following diagram illustrates the relationship between the chemical's properties and its GHS hazard classifications.



[Click to download full resolution via product page](#)

Figure 1: Relationship between **Undecylamine**'s identity and its primary GHS hazards.

## Toxicological Information

The toxicological profile of **undecylamine** indicates significant health risks upon exposure. While specific LD50 data for **undecylamine** is not readily available in the provided results, its GHS classification as Acutely Toxic (Oral, Category 4) suggests an oral LD50 value is likely between 300 and 2000 mg/kg. Data for the structurally similar dodecylamine (C12 amine) shows an oral LD50 in rats of 1020 mg/kg and severe skin and eye irritation in rabbits, which aligns with the classification of **undecylamine**.

Exposure Route	Endpoint	Species	Result	Classification
Oral	LD50	Rat	300-2000 mg/kg (inferred)	Harmful if swallowed
Dermal	Irritation	Rabbit	Not Available	Causes severe skin burns
Eye	Irritation	Rabbit	Not Available	Causes severe eye damage

## Experimental Protocols

The hazard classifications are typically derived from standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity (OECD Test Guideline 420/423 - Acute Toxic Class Method/Fixed Dose Procedure):** This experiment is designed to determine the oral toxicity of a substance. In the Fixed Dose Procedure, the substance is administered orally to a group of animals (typically rats) at one of several fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg). The observation of either mortality or clear signs of toxicity at a specific dose level determines the classification. The animals are observed for up to 14 days for signs of toxicity and mortality.
- **Skin Corrosion/Irritation (OECD Test Guideline 404):** This protocol assesses the potential of a substance to cause irreversible or reversible skin damage. A small amount of the test

substance (0.5 mL for liquids) is applied to a shaved patch of skin on a test animal (typically an albino rabbit) for a defined period (up to 4 hours). The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The severity and reversibility of the observed lesions determine whether the substance is classified as corrosive or irritant.

- **Serious Eye Damage/Eye Irritation (OECD Test Guideline 405):** This test evaluates the potential for a substance to cause eye damage. A small, measured amount of the substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of a test animal (typically an albino rabbit). The other eye remains untreated as a control. The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for effects on the cornea, iris, and conjunctiva. The severity, persistence, and reversibility of the observed effects determine the classification.

## Handling and Storage Precautions

Given its hazardous properties, strict protocols must be followed when handling and storing **undecylamine**.

### Handling:

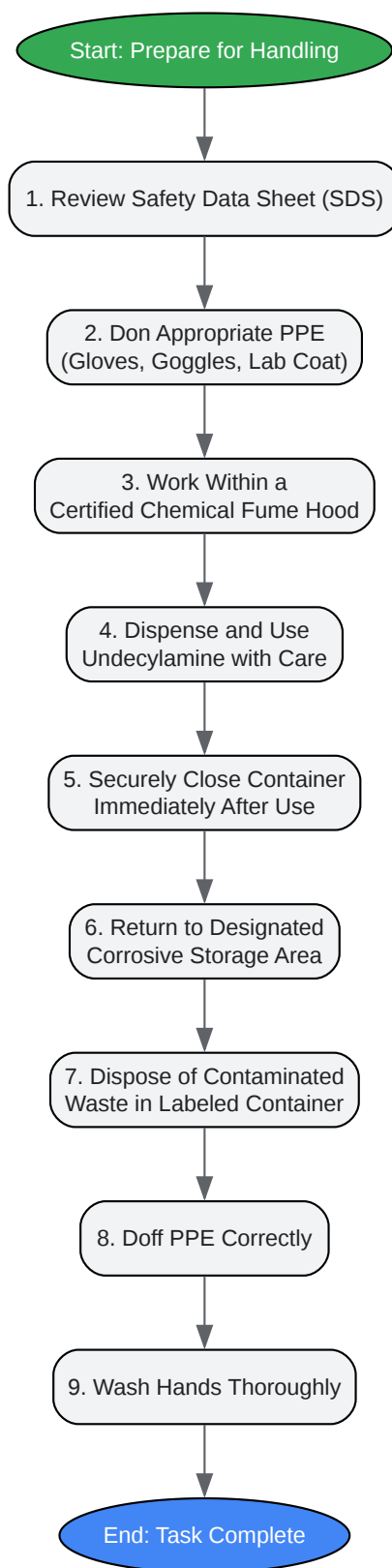
- Always work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.
- Avoid all personal contact with the substance. Wear appropriate personal protective equipment (PPE) at all times.
- Use non-sparking tools and take precautionary measures against static discharge, as the material is combustible.
- Ground all metal parts of equipment to prevent ignition of vapors by static electricity.
- Do not eat, drink, or smoke in areas where the chemical is handled.

### Storage:

- Store in a designated corrosives area.

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Keep away from heat, open flames, hot surfaces, and other sources of ignition.
- Incompatible Materials: Avoid contact with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide (CO<sub>2</sub>).

The following diagram outlines a safe workflow for handling **undecylamine** in a laboratory setting.



[Click to download full resolution via product page](#)

Figure 2: Safe laboratory workflow for handling **undecylamine**.

## Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are critical for minimizing exposure risk.

- **Engineering Controls:** Operations should be conducted in a chemical fume hood to maintain exposure levels below any applicable limits and to prevent inhalation. Safety showers and eyewash stations must be readily accessible and in close proximity to the workstation.
- **Personal Protective Equipment:** The minimum required PPE for handling **undecylamine** is summarized in the table below.

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles or a full-face shield.	Protects against splashes that can cause severe eye damage.
Skin	Chemical-resistant gloves (e.g., Nitrile, type ABEK). Chemical-resistant apron or lab coat. Closed-toe shoes.	Prevents skin contact which causes severe chemical burns.
Respiratory	Required when vapors or aerosols are generated or if ventilation is inadequate. Use a NIOSH/MSHA-approved respirator with a multi-purpose/ABEK filter.	Protects against inhalation of irritating and harmful vapors.

## First Aid and Emergency Procedures

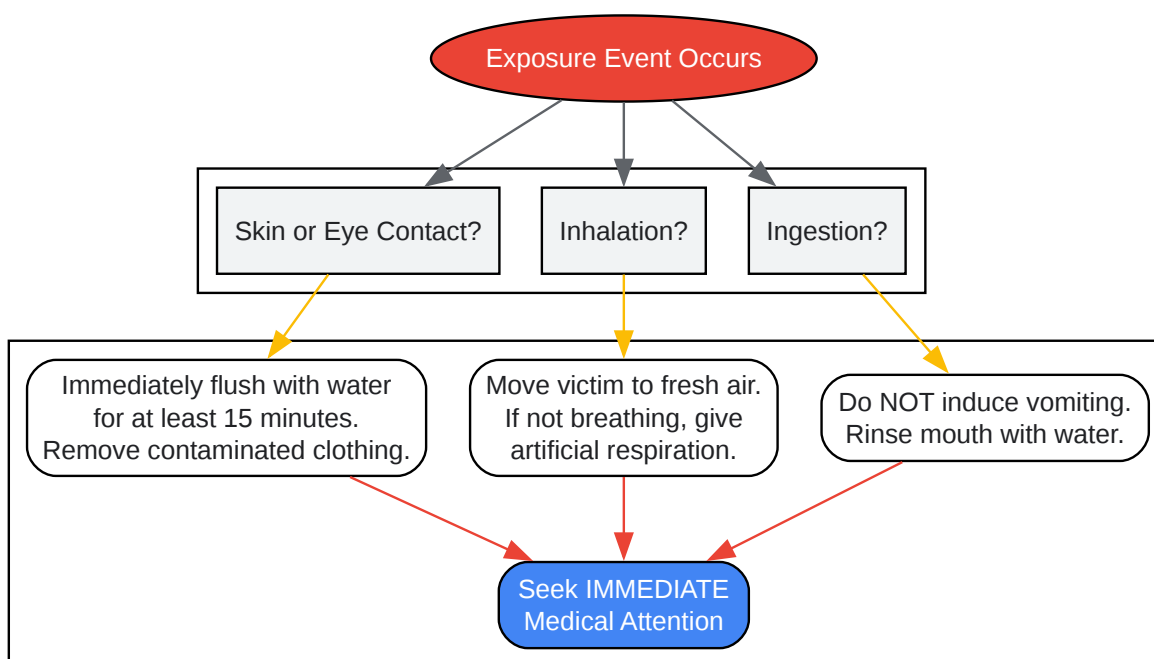
Immediate and appropriate first aid is crucial in the event of an exposure.

- **Inhalation:** Remove the victim to fresh air immediately. If the person is not breathing, provide artificial respiration. Seek immediate medical attention.



- **Skin Contact:** Immediately flush the affected skin with large amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. A safety shower should be used if the contact area is large. Seek immediate medical attention.
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation. Remove contact lenses if present and easy to do. Seek immediate medical attention, preferably from an ophthalmologist.
- **Ingestion:** Do NOT induce vomiting due to the risk of perforation and aspiration. Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Call a physician or poison control center immediately.

The decision tree below provides a guide for responding to an exposure event.



[Click to download full resolution via product page](#)

Figure 3: Decision tree for first aid response to **undecylamine** exposure.

## Fire-Fighting Measures

**Undecylamine** is a combustible liquid.

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>). Water mist can be used to cool closed containers.
- **Specific Hazards Arising from the Chemical:** Vapors are heavier than air and may form explosive mixtures with air at elevated temperatures. Thermal decomposition can release hazardous combustion products, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>). Run-off from fire-fighting may be toxic to aquatic life and should be contained.
- **Protective Equipment for Firefighters:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.

## Accidental Release Measures

Prompt and safe cleanup of spills is necessary to mitigate hazards to personnel and the environment.

- **Personal Precautions:** Evacuate personnel from the area. Ensure adequate ventilation. Remove all sources of ignition. Wear the full personal protective equipment as described in Section 5.
- **Environmental Precautions:** Prevent the spill from entering drains, sewers, or waterways, as the material is very toxic to aquatic life.
- **Methods for Containment and Cleaning Up:** For small spills, absorb the liquid with an inert material such as sand, earth, or vermiculite. Collect the material and place it into a suitable, labeled, and closed container for disposal. Do not create dust or aerosols during cleanup.

## Conclusion

**Undecylamine** is a valuable chemical reagent with significant hazards, including severe corrosivity, acute oral toxicity, and high aquatic toxicity. Safe handling is paramount and can be achieved through a combination of robust engineering controls, diligent use of appropriate personal protective equipment, and strict adherence to established handling and emergency

procedures. By understanding and implementing the precautions detailed in this guide, researchers and scientists can effectively mitigate the risks associated with the use of **undecylamine** in a laboratory setting.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Undecylamine | 7307-55-3 | Benchchem [benchchem.com]
- 2. 十一胺 ≥98.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 3. N-UNDECYLAMINE | 7307-55-3 [chemicalbook.com]
- 4. Undecylamine | C11H25N | CID 81742 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Undecylamine safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147597#undecylamine-safety-data-sheet-and-handling-precautions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)